

ammonium nonanoate mammalian and avian toxicity safety profile

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

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Avian and Mammalian Toxicity of Ammonium Nonanoate

The table below summarizes the specific toxicity data available for **Ammonium Nonanoate**.

| Species | Test Type | Endpoint | Result | Toxicity Category / Interpretation |
|--|-----------------------|------------------|--------------------------|------------------------------------|
| Bird (e.g., <i>Colinus virginianus</i> , Bobwhite quail) | Sub-acute Dietary [1] | LC ₅₀ | > 2150 mg a.i./kg-diet | Low toxicity [1] |
| Mammal (Rat) | Acute Oral [1] | LD ₅₀ | > 2000 mg/kg-body weight | Low toxicity [1] |

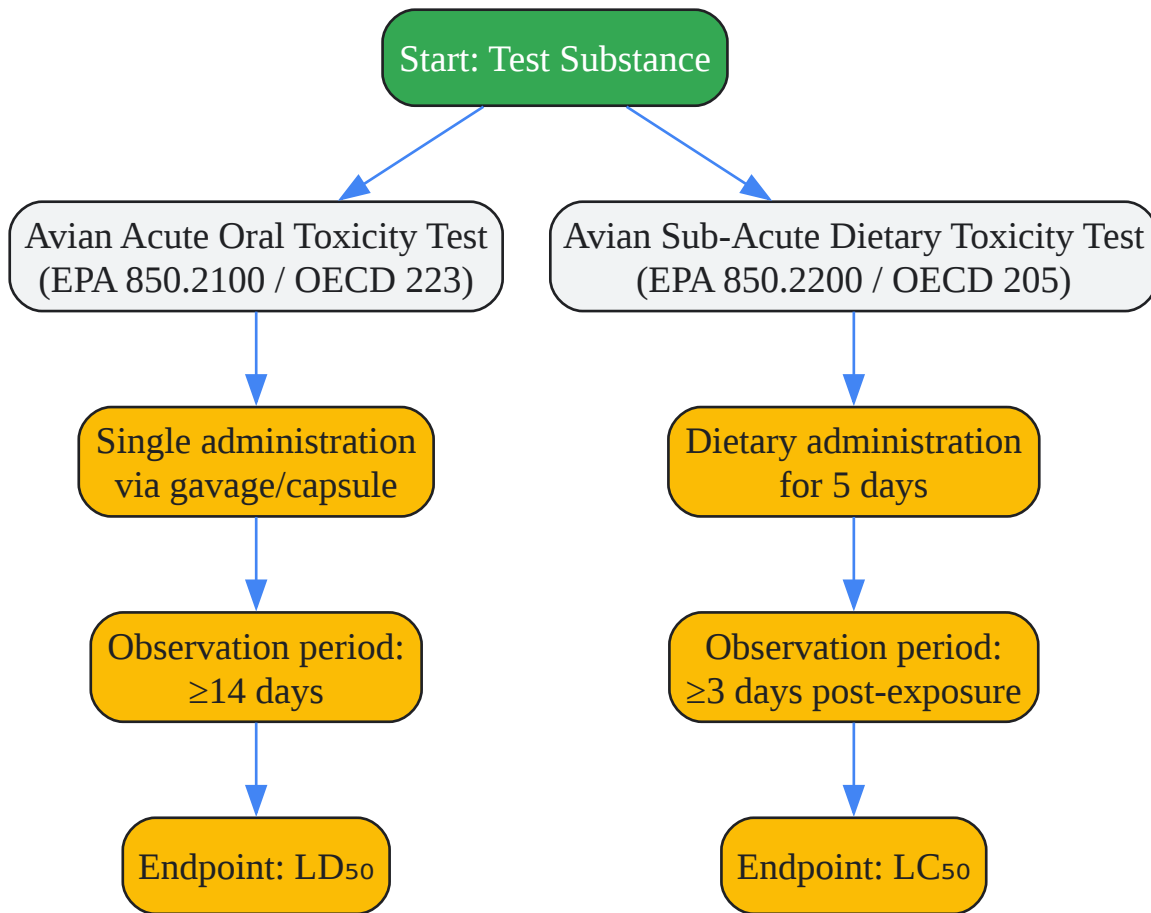
Comparative Toxicity Profile

The table below places **Ammonium Nonanoate**'s toxicity in context with other related fatty acids and herbicides for which data was available. This comparison highlights its relative safety profile.

| Compound | Type | Relevant Toxicity Data | Key Findings / Effects |
|---------------------------|-------------------------|--|--|
| Ammonium Nonanoate | Herbicide (Contact) | Avian LC ₅₀ > 2150 mg/kg-diet; Rat oral LD ₅₀ > 2000 mg/kg [1] | Considered to have low toxicity based on standard limit tests [1]. |
| Lauric Acid | Medium-Chain Fatty Acid | Rat oral LD ₅₀ > 10,000 mg/kg [2] | No mortality or toxicity observed in rats at 100 mg/kg/day for 28 days; considered low toxicity [2]. |
| Capric Acid | Medium-Chain Fatty Acid | Rat oral LD ₅₀ = 10,000 mg/kg [3] | Generally Recognized As Safe (GRAS) for food applications; research highlights antimicrobial and potential pharmaceutical effects [4] [3]. |

Experimental Protocols for Toxicity Assessment

While the search results do not provide the full experimental detail for the specific studies on **Ammonium Nonanoate**, they reference standard regulatory test guidelines. The following workflow outlines the standard procedures required by agencies like the U.S. Environmental Protection Agency (EPA) [5].

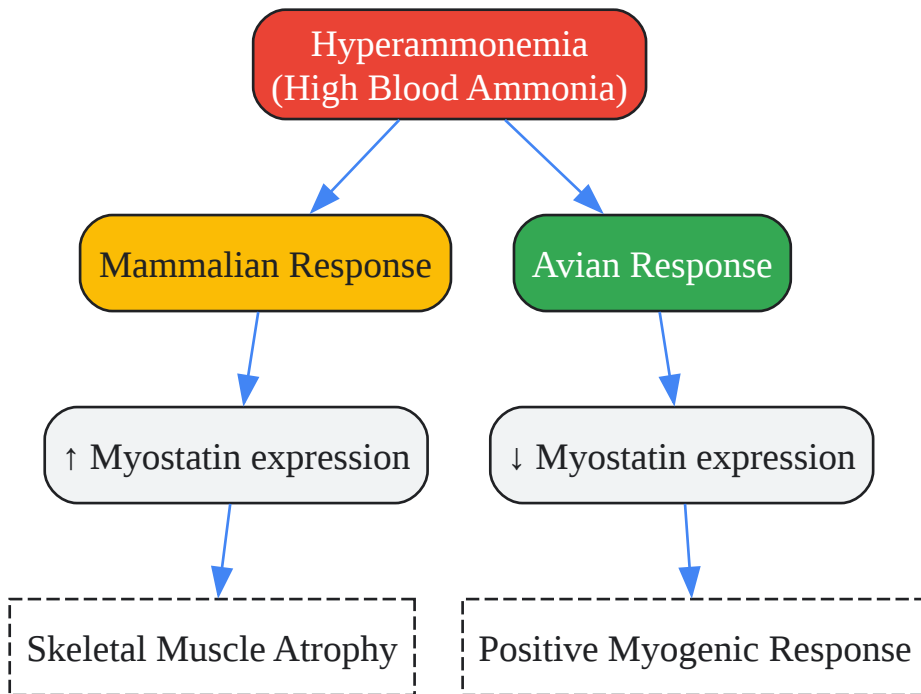


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- **Avian Acute Oral Toxicity (e.g., EPA 850.2100) [5]:** This test involves a single administration of the test substance by capsule or gavage to birds. A minimum of 10 birds per dosage level is used, followed by an observation period of at least 14 days to monitor for mortality and signs of intoxication. The goal is to determine the median lethal dose (LD₅₀).
- **Avian Sub-Acute Dietary Toxicity (e.g., EPA 850.2200) [5]:** In this test, the substance is mixed into the diet and administered to birds for 5 days. This is followed by at least a 3-day observation period on a clean diet. The study uses a minimum of 10 birds per dosage level to determine the median lethal concentration (LC₅₀).

Insights on Species-Specific Ammonia Metabolism

The observed low toxicity of **ammonium nonanoate** in birds is particularly interesting in light of fundamental physiological differences. A 2019 review highlights a critical contrast in how birds and mammals handle ammonia, a key metabolite [6].



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- **Mammalian Model:** In mammals, liver dysfunction leads to hyperammonemia (elevated blood ammonia), which has severe deleterious effects on skeletal muscle. This condition increases the expression of **myostatin**, a protein that inhibits muscle growth, leading to **skeletal muscle atrophy** and reduced strength [6].
- **Avian Model:** Interestingly, hyperammonemia in avian embryos elicits a **positive myogenic response**. It results in a reduction of myostatin expression, suggesting that birds have intrinsic physiological mechanisms that allow them to utilize ammonia for growth rather than suffering from its toxic effects [6].

Interpretation and Data Gaps

- **Safety Profile:** The data indicating an LD₅₀ and LC₅₀ above standard limit test doses supports the classification of **Ammonium Nonanoate** as a substance with **low acute toxicity** to mammals and birds [1].
- **Data Limitations:** The search results lack comprehensive mammalian studies (e.g., repeated-dose toxicity, carcinogenicity, reproductive effects) and detailed ecotoxicological data. The provided **experimental protocols are generalized standards**; specific methodological details (e.g., vehicle used, bird age, diet composition) for the cited studies on **Ammonium Nonanoate** were not found.

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References

1. Ammonium nonanoate [sitem.herts.ac.uk]
2. Repeated-Dose Toxicity of Lauric Acid and Its Preventive ... [mdpi.com]
3. - Wikipedia Capric acid [en.wikipedia.org]
4. Antimicrobial properties of Capric - Safe for Food... - OilCocos Acid [oilcocos.com]
5. Evaluation of the avian acute oral and sub-acute dietary ... [pmc.ncbi.nlm.nih.gov]
6. Differential ammonia metabolism and toxicity between avian and... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [ammonium nonanoate mammalian and avian toxicity safety profile]. Smolecule, [2026]. [Online PDF]. Available at:

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